

Spectroscopic Data for 2,4-Dimethylnicotinaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Dimethylnicotinaldehyde

CAS No.: 168072-32-0

Cat. No.: B066243

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Introduction

2,4-Dimethylnicotinaldehyde, also known as 2,4-dimethyl-3-pyridinecarboxaldehyde (CAS 168072-32-0), is a substituted pyridine derivative.^[1] Its molecular structure, featuring a pyridine ring functionalized with two methyl groups and an aldehyde group, makes it a valuable building block in medicinal chemistry and materials science. The precise characterization of such molecules is paramount for ensuring the integrity of research and the quality of downstream products. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), provide a detailed fingerprint of the molecular structure, confirming its identity and purity.

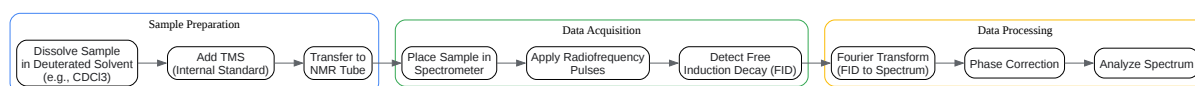
This guide provides an in-depth analysis of the expected spectroscopic data for **2,4-Dimethylnicotinaldehyde**. Due to the limited availability of published experimental spectra for this specific compound, this document synthesizes predicted data based on established principles of spectroscopy and comparative data from analogous structures. This approach provides a robust and scientifically grounded reference for researchers, scientists, and drug development professionals.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. It relies on the magnetic properties of atomic nuclei, primarily ^1H (proton) and ^{13}C .^[2]

Experimental Protocol: NMR

A typical NMR experiment involves dissolving a small sample of the analyte in a deuterated solvent, such as chloroform- d (CDCl_3) or dimethyl sulfoxide- d_6 ($\text{DMSO}-d_6$), which is NMR-inactive. Tetramethylsilane (TMS) is usually added as an internal standard for chemical shift referencing (0 ppm).^[3] The sample is then placed in a strong magnetic field and irradiated with radiofrequency pulses. The resulting signals, known as free induction decay (FID), are mathematically transformed by a Fourier transform to generate the NMR spectrum.



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Caption: General workflow for acquiring an NMR spectrum.

Predicted ^1H NMR Spectrum

The predicted ^1H NMR spectrum of **2,4-Dimethylnicotinaldehyde** would display signals corresponding to the aldehyde proton, two aromatic protons, and the protons of the two methyl groups. The aldehyde proton is expected to be the most deshielded, appearing at a high chemical shift (δ) value.^[4]

Predicted Signal	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
H-formyl	10.0 - 10.5	Singlet (s)	1H	CHO
H-6	8.4 - 8.6	Doublet (d)	1H	Pyridine Ring
H-5	7.0 - 7.2	Doublet (d)	1H	Pyridine Ring
C4-CH ₃	2.5 - 2.7	Singlet (s)	3H	Methyl Group
C2-CH ₃	2.4 - 2.6	Singlet (s)	3H	Methyl Group

Justification: The aldehyde proton's chemical shift is characteristically high, typically found between 9-10 ppm, and is further deshielded by the aromatic ring.[4] The pyridine ring protons are influenced by the nitrogen atom and the substituents; H-6 is adjacent to the nitrogen, leading to a downfield shift. The methyl groups on the aromatic ring will appear as singlets in the range of 2.3-2.7 ppm.[1]

Predicted ¹³C NMR Spectrum

The ¹³C NMR spectrum provides information about all the unique carbon atoms in the molecule. Due to the low natural abundance of the ¹³C isotope, these spectra are typically acquired with proton decoupling, resulting in a spectrum of singlets where each peak corresponds to a chemically distinct carbon atom.[5]

Predicted Signal	Chemical Shift (δ , ppm)	Assignment
C-formyl	190 - 195	CHO
C-2	158 - 162	Pyridine Ring
C-4	148 - 152	Pyridine Ring
C-6	150 - 154	Pyridine Ring
C-3	130 - 135	Pyridine Ring
C-5	120 - 125	Pyridine Ring
C4-CH ₃	20 - 25	Methyl Group
C2-CH ₃	18 - 23	Methyl Group

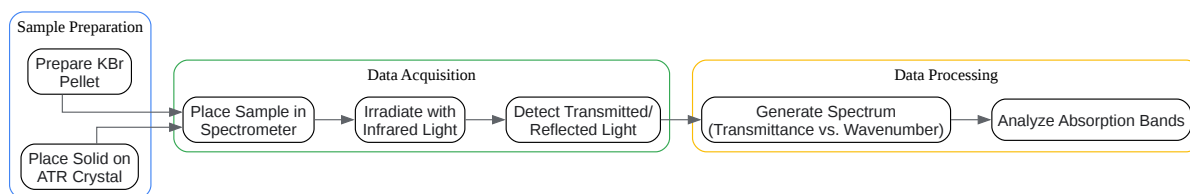
Justification: The aldehyde carbonyl carbon is highly deshielded and appears significantly downfield, typically between 190-200 ppm for aromatic aldehydes.^[5] The carbons of the pyridine ring have characteristic shifts, with those adjacent to the nitrogen (C-2 and C-6) appearing at lower field. The methyl carbon signals are found in the upfield region of the spectrum.^[6]

Infrared (IR) Spectroscopy

IR spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of the chemical bonds. The frequencies of these vibrations are characteristic of the types of bonds and functional groups present.^[7]

Experimental Protocol: IR

For a solid sample, the spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory, where the sample is pressed against a crystal (e.g., diamond or germanium). Alternatively, a KBr pellet can be prepared by grinding the sample with potassium bromide and pressing it into a thin disk. The sample is then irradiated with IR light, and the transmitted or reflected light is detected.



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Caption: General workflow for acquiring an IR spectrum.

Predicted IR Spectrum

The IR spectrum of **2,4-Dimethylnicotinaldehyde** will be dominated by the strong absorption of the aldehyde carbonyl group.

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Intensity
3100 - 3000	C-H Stretch	Aromatic (Pyridine)	Medium
2980 - 2850	C-H Stretch	Aliphatic (Methyl)	Medium
2850 - 2700	C-H Stretch	Aldehyde (Fermi doublet)	Medium, often two bands
1710 - 1685	C=O Stretch	Aromatic Aldehyde	Strong, Sharp
1600 - 1580	C=C / C=N Stretch	Pyridine Ring	Medium
1500 - 1400	C=C / C=N Stretch	Pyridine Ring	Medium

Justification: The most characteristic peak will be the strong C=O stretch. For an aldehyde conjugated to an aromatic ring, this peak is typically found at a lower wavenumber (1710–1685 cm⁻¹) compared to a saturated aldehyde.[8][9] The aldehyde C-H stretch often appears as a

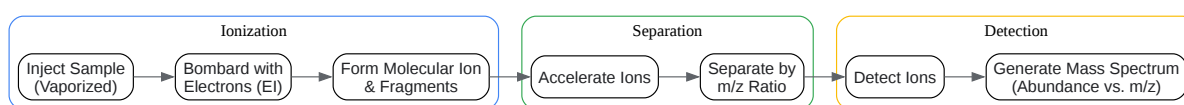
pair of medium intensity bands around 2820 cm^{-1} and 2720 cm^{-1} , a feature known as a Fermi doublet, which is highly diagnostic for aldehydes.[8] Aromatic C-H stretches appear above 3000 cm^{-1} , while aliphatic C-H stretches from the methyl groups appear just below 3000 cm^{-1} . [7] The pyridine ring itself will show characteristic C=C and C=N stretching vibrations in the $1600\text{-}1400\text{ cm}^{-1}$ region.[10]

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes molecules and separates the resulting ions based on their mass-to-charge ratio (m/z). It provides information about the molecular weight and the fragmentation pattern of a molecule, which can be used for structural elucidation.[11]

Experimental Protocol: MS

In a typical Electron Ionization (EI) mass spectrometry experiment, the sample is introduced into a high vacuum chamber where it is vaporized and bombarded with a high-energy electron beam. This process knocks an electron off the molecule to form a radical cation, known as the molecular ion ($M^{+\bullet}$). The excess energy causes the molecular ion to fragment into smaller, charged ions and neutral radicals. These ions are then accelerated and separated by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer) before being detected.



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Caption: General workflow for acquiring a mass spectrum.

Predicted Mass Spectrum

The molecular formula for **2,4-Dimethylnicotinaldehyde** is C_8H_9NO , giving it a molecular weight of 135.16 g/mol . The mass spectrum should show a molecular ion peak at $m/z = 135$.

m/z Value	Predicted Fragment	Loss
135	$[\text{C}_8\text{H}_9\text{NO}]^{+\bullet}$	Molecular Ion ($\text{M}^{+\bullet}$)
134	$[\text{C}_8\text{H}_8\text{NO}]^+$	Loss of $\text{H}^\bullet$ (from aldehyde)
106	$[\text{C}_7\text{H}_8\text{N}]^+$	Loss of $\text{CHO}^\bullet$ (formyl radical)
78	$[\text{C}_5\text{H}_4\text{N}]^+$	Loss of CO , followed by C_2H_4
77	$[\text{C}_5\text{H}_3\text{N}]^{+\bullet}$	Loss of H from m/z 78

Justification: The molecular ion peak ($\text{M}^{+\bullet}$) at m/z 135 should be observable. A common fragmentation for aldehydes is the loss of the aldehydic hydrogen, resulting in a strong $[\text{M}-1]^+$ peak at m/z 134.^[12] Another characteristic fragmentation is the loss of the entire formyl radical ($\bullet\text{CHO}$), leading to an $[\text{M}-29]^+$ peak at m/z 106.^[13] Further fragmentation of the pyridine ring can lead to smaller fragments, such as the pyridyl cation or related structures around m/z 78.^[11]

Conclusion

The combination of NMR, IR, and MS provides a comprehensive and unambiguous structural characterization of **2,4-Dimethylnicotinaldehyde**. This guide offers a detailed prediction of the key spectroscopic features of this molecule, grounded in fundamental principles and comparative data. While predicted data serves as a strong guideline, experimental verification remains the gold standard in chemical analysis. The protocols and interpretive frameworks presented here provide researchers with the necessary tools to confidently acquire and analyze their own data, ensuring the integrity and progression of their scientific endeavors.

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